

using 1-Cyclopropylpropan-1-amine HCl as a pharmaceutical intermediate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-Cyclopropylpropan-1-amine
hydrochloride

Cat. No.: B3323944

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An in-depth guide for researchers, scientists, and drug development professionals on the application of 1-Cyclopropylpropan-1-amine HCl as a pivotal pharmaceutical intermediate.

Introduction: The Strategic Importance of the Cyclopropylamine Moiety

In the landscape of modern medicinal chemistry, the cyclopropylamine scaffold is a privileged structural motif, conferring unique and desirable properties to active pharmaceutical ingredients (APIs).^[1] Its incorporation into a molecule can significantly influence potency, selectivity, metabolic stability, and pharmacokinetic profiles. The strained three-membered ring introduces a degree of conformational rigidity and can modulate the pKa of the adjacent amine, impacting receptor binding and cellular permeability.^[1] 1-Cyclopropylpropan-1-amine, as its stable hydrochloride salt, represents a versatile and readily available building block for introducing this valuable functionality. This guide provides a comprehensive overview of its properties, applications, and detailed protocols for its effective use in pharmaceutical synthesis.

Physicochemical and Safety Profile

1-Cyclopropylpropan-1-amine HCl is typically supplied as a solid, which enhances its stability and ease of handling compared to the free base. The hydrochloride salt form improves solubility in various solvent systems, a critical factor for consistent reaction kinetics.^[2]

| Property | Value | Reference |
|-------------------|--|-----------|
| Chemical Name | 1-Cyclopropylpropan-1-amine hydrochloride | [3] |
| CAS Number | 677743-70-3 | [3] |
| Molecular Formula | C ₆ H ₁₄ ClN | [3] |
| Molecular Weight | 135.63 g/mol | [3] |
| Appearance | White to off-white solid/powder | [2] |
| Solubility | Soluble in water and polar organic solvents like methanol and ethanol. | |

Safety Overview: As with all amine hydrochlorides, appropriate safety measures are paramount. The compound is classified as harmful if swallowed or inhaled and causes skin and serious eye irritation.[3] Standard personal protective equipment (PPE), including safety glasses, lab coat, and chemical-resistant gloves, must be worn.[4][5] All manipulations should be conducted in a well-ventilated laboratory fume hood.[4][5]

Application in Pharmaceutical Synthesis: A Versatile Nucleophile

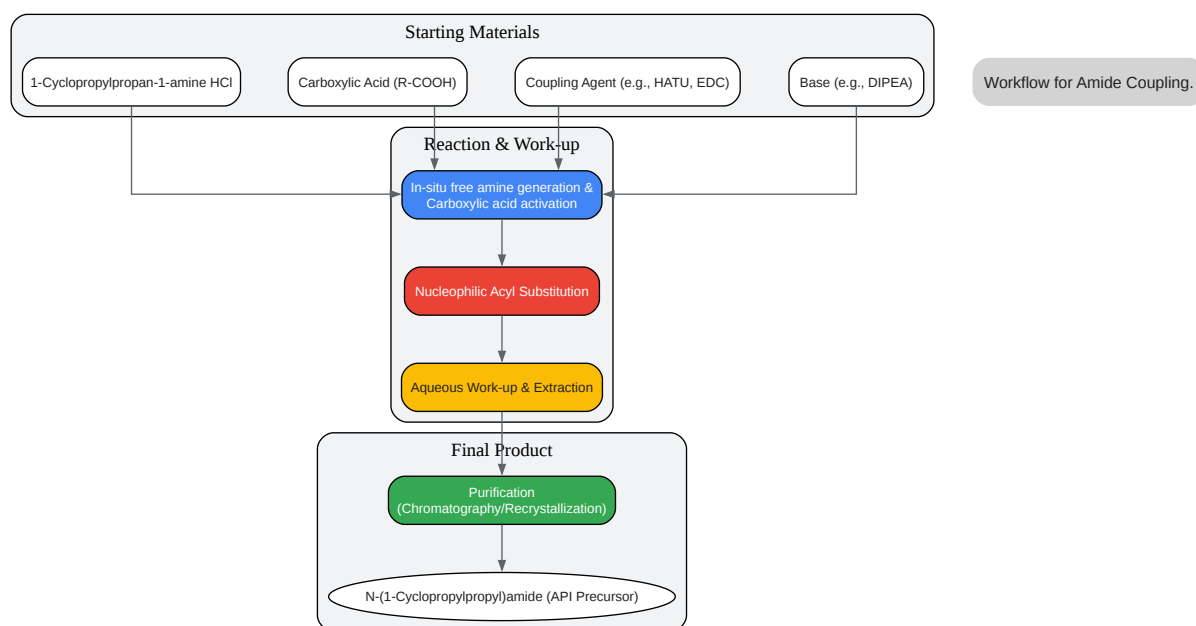
The primary amine group of 1-Cyclopropylpropan-1-amine is a potent nucleophile, making it an ideal reactant for a wide array of chemical transformations central to API synthesis. Its utility is demonstrated in the formation of amides, sulfonamides, secondary amines (via reductive amination), and in the construction of heterocyclic ring systems. These linkages are fundamental to the structure of countless drug molecules.

The cyclopropyl group is a key component in numerous therapeutic agents, including antivirals (e.g., Nevirapine, where cyclopropylamine is a raw material) and fourth-generation fluoroquinolone antibiotics (e.g., Moxifloxacin).[6] While 1-Cyclopropylpropan-1-amine HCl is a specific variant, its reactivity principles are broadly applicable and enable the synthesis of novel analogs and new chemical entities. For instance, it is a key building block for creating

substituted pyrazinones, which can be used to prepare ROR gamma modulators, a class of drugs with potential applications in autoimmune diseases.[7]

Illustrative Synthetic Pathway: Amide Bond Formation

A frequent and critical reaction in drug development is the coupling of an amine with a carboxylic acid to form a stable amide bond. This reaction is the cornerstone of synthesizing a vast number of pharmaceuticals.



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- To cite this document: BenchChem. [using 1-Cyclopropylpropan-1-amine HCl as a pharmaceutical intermediate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3323944#using-1-cyclopropylpropan-1-amine-hcl-as-a-pharmaceutical-intermediate]

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